

Preventing the formation of disodium adipate during synthesis.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sodium hydrogen adipate*

Cat. No.: *B101022*

[Get Quote](#)

Technical Support Center: Adipic Acid Synthesis

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preventing the unintentional formation of disodium adipate during the synthesis of adipic acid.

Frequently Asked Questions (FAQs)

Q1: What is disodium adipate and why does it form during my adipic acid synthesis?

Disodium adipate ($\text{Na}_2\text{C}_6\text{H}_8\text{O}_4$) is the sodium salt of adipic acid.^[1] It is highly soluble in water and can form during your experimental workup if a sodium-containing base, such as sodium hydroxide (NaOH), is used.^[2] This is often done to neutralize excess acid or to wash the crude product. The reaction is a simple acid-base neutralization.

Q2: How can I tell if my final product is contaminated with disodium adipate?

There are several indicators of disodium adipate contamination:

- Unexpectedly high water solubility: Adipic acid has limited solubility in cold water, while disodium adipate is very soluble.^{[1][2][3][4]} If your product readily dissolves in cold water, it may be the salt.
- Higher than expected melting point: Adipic acid has a melting point of approximately 151-154°C.^[5] Disodium adipate has a much higher melting point (around 300°C).^[2] A broad or

elevated melting point of your product could suggest a mixture.

- FTIR Spectroscopy: The infrared spectrum of adipic acid will show a characteristic broad O-H stretch from the carboxylic acid groups around 3000 cm^{-1} and a sharp C=O stretch around 1700 cm^{-1} .^{[6][7]} In disodium adipate, the O-H peak will be absent, and the carboxylate (C=O) peak will shift to a lower wavenumber.
- pH of an aqueous solution: A solution of adipic acid in water will be acidic ($\text{pH} < 7$). A solution of disodium adipate will be neutral or slightly basic.

Q3: Is it possible to convert disodium adipate back to adipic acid?

Yes, disodium adipate can be converted back to adipic acid by acidification. By lowering the pH of an aqueous solution of disodium adipate with a strong acid (like hydrochloric acid), the adipate dianion will be protonated, causing the less soluble adipic acid to precipitate out of the solution.

Troubleshooting Guide

Issue 1: My purified adipic acid is highly soluble in water at room temperature.

This is a strong indication that you have inadvertently synthesized disodium adipate.

Root Cause Analysis and Prevention:

- Use of Sodium Hydroxide (NaOH) in Workup: Review your experimental protocol. Did you use a solution of NaOH or another sodium-containing base to neutralize the reaction mixture or wash the crude product? This is the most common cause of disodium adipate formation.
 - Preventative Measure: Avoid using sodium-containing bases during workup. If neutralization is necessary, consider using a volatile base like ammonium hydroxide, which can be removed by evaporation. For washing, use dilute ice-cold water or a non-basic aqueous solution.

Corrective Action: Recovery of Adipic Acid

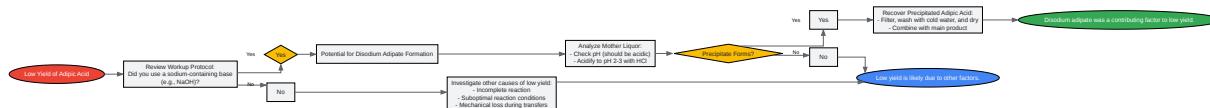
If you have a solution of what you suspect is disodium adipate, you can recover the adipic acid through the following steps:

- Acidification: While stirring, slowly add a strong acid, such as 1M hydrochloric acid (HCl), to the aqueous solution of your product.
- Monitor pH: Continuously monitor the pH of the solution using a pH meter or pH paper. Continue adding acid until the pH is approximately 2-3.
- Precipitation: As the solution becomes more acidic, you will observe the precipitation of white crystals of adipic acid due to its lower solubility at acidic pH.
- Isolation: Cool the mixture in an ice bath to maximize precipitation, then collect the adipic acid crystals by vacuum filtration.
- Washing: Wash the collected crystals with a small amount of ice-cold deionized water to remove any remaining salts.
- Drying: Dry the purified adipic acid crystals thoroughly.

Issue 2: The yield of my adipic acid synthesis is very low after recrystallization from water.

While low yield can have many causes, unintentional formation of disodium adipate during workup can contribute to this problem, as the salt will remain dissolved in the aqueous mother liquor during filtration.

Troubleshooting Workflow:

[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for low adipic acid yield.

Data Presentation

Table 1: Solubility of Adipic Acid and Disodium Adipate in Water

Compound	Temperature (°C)	Solubility (g/100 mL)	Reference
Adipic Acid	15	1.4	[3]
Adipic Acid	20	1.9	[5]
Adipic Acid	100	160	[8]
Disodium Adipate	20	~50	[1]

Experimental Protocols

Protocol 1: Synthesis of Adipic Acid via Oxidation of Cyclohexene

This protocol is adapted from standard laboratory procedures and is designed to avoid the use of sodium-containing bases in the workup.

Materials:

- Cyclohexene
- Potassium permanganate (KMnO₄)
- Sodium hydroxide (NaOH) solution (1%) - for initial reaction medium, to be neutralized later with non-sodium acid.
- Concentrated Hydrochloric Acid (HCl)
- Methanol
- Deionized water

Procedure:

- In a flask, combine cyclohexene and a solution of potassium permanganate in water. The reaction is exothermic and should be monitored.
- After the initial reaction, heat the mixture to complete the oxidation.
- Test for the presence of unreacted permanganate. If present, add a small amount of methanol to quench it.
- Filter the mixture to remove the manganese dioxide byproduct.
- Rinse the reaction flask and the filter cake with a small amount of hot 1% sodium hydroxide solution to ensure all the adipate salt is in the filtrate.
- Combine the filtrate and washings and concentrate the solution by heating.
- Cool the concentrated solution in an ice bath.
- Crucially, acidify the solution to a pH of approximately 1 by the dropwise addition of concentrated hydrochloric acid. This will precipitate the adipic acid.
- Collect the adipic acid crystals by vacuum filtration.

- Wash the crystals with a small amount of ice-cold deionized water.
- Recrystallize the crude adipic acid from a minimal amount of hot water for further purification.

Protocol 2: Recrystallization of Adipic Acid from Water

This protocol is for the purification of crude adipic acid.

Materials:

- Crude adipic acid
- Deionized water

Procedure:

- Place the crude adipic acid in a flask.
- Add a minimal amount of deionized water, just enough to form a slurry.
- Heat the mixture to boiling while stirring to dissolve the adipic acid. Add more water in small portions if necessary to fully dissolve the solid.
- Once all the adipic acid has dissolved, remove the flask from the heat source.
- Allow the solution to cool slowly to room temperature. Crystal formation should be observed.
- To maximize crystal yield, cool the flask in an ice bath for at least 30 minutes.
- Collect the purified adipic acid crystals by vacuum filtration.
- Wash the crystals with a small amount of ice-cold deionized water.
- Dry the crystals completely before measuring the final mass and melting point.

Protocol 3: Acid-Base Titration to Differentiate Adipic Acid from its Salt

This method can be used to confirm the identity of your product.

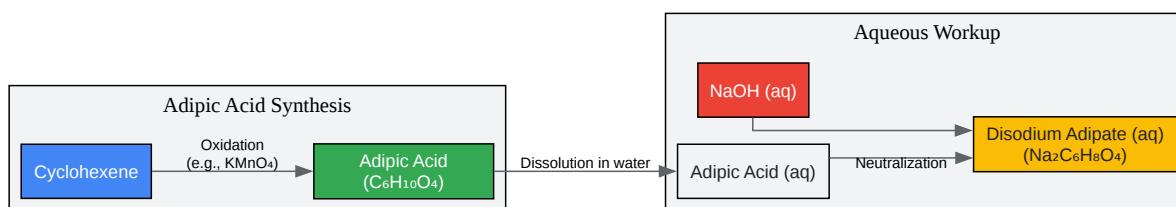
Materials:

- A precisely weighed sample of your product
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Phenolphthalein indicator
- Buret, flask, and other standard titration equipment

Procedure:

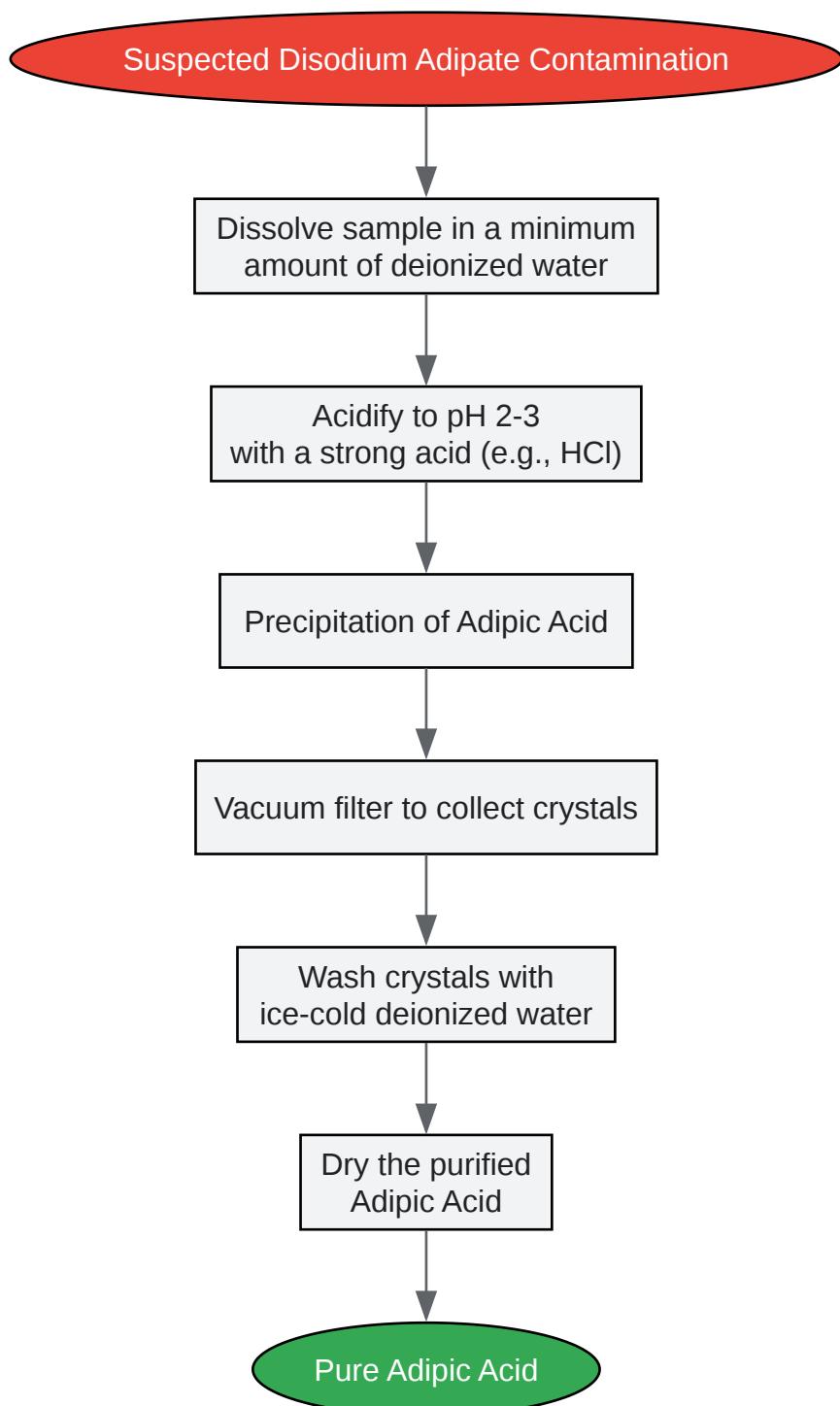
- Dissolve the weighed sample in a known volume of deionized water in a flask.
- Add a few drops of phenolphthalein indicator. If the solution is acidic (adipic acid), it will be colorless.
- Titrate the solution with the standardized NaOH solution until a faint, persistent pink color is observed. This is the endpoint.
- Record the volume of NaOH solution used.
- Interpretation: If a significant volume of NaOH is required to reach the endpoint, your product is adipic acid. If the solution turns pink immediately upon adding the indicator (or requires a negligible amount of base), your product is likely the disodium salt.

Visualizations



[Click to download full resolution via product page](#)

Caption: Formation of Disodium Adipate during Workup.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Disodium adipate | C6H8Na2O4 | CID 24073 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. Adipic Acid | C6H10O4 | CID 196 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. Adipic acid | 124-04-9 [chemicalbook.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. chegg.com [chegg.com]
- To cite this document: BenchChem. [Preventing the formation of disodium adipate during synthesis.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b101022#preventing-the-formation-of-disodium-adipate-during-synthesis\]](https://www.benchchem.com/product/b101022#preventing-the-formation-of-disodium-adipate-during-synthesis)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com